

mass spectrometry fragmentation of 4-Chloro-2-hydroxy-3-methylbenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-2-hydroxy-3-methylbenzaldehyde

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An In-Depth Technical Guide to the Mass Spectrometry Fragmentation of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** and Comparative Spectroscopic Analysis

For researchers, scientists, and professionals in drug development, the unambiguous structural elucidation of novel or synthesized compounds is a cornerstone of chemical analysis. This guide provides a comprehensive examination of the predicted mass spectrometry fragmentation of **4-Chloro-2-hydroxy-3-methylbenzaldehyde**, a substituted aromatic aldehyde with diverse potential applications. In the absence of a publicly available, experimentally verified mass spectrum for this specific compound, we will construct a detailed, predicted fragmentation pathway based on established principles of mass spectrometry and data from closely related analogues.

Furthermore, this guide will extend beyond a singular technique, offering a comparative analysis with Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. By understanding the complementary data provided by each method, researchers can develop a robust, multi-faceted approach to structural characterization, ensuring the highest degree of scientific integrity and confidence in their findings.

Part 1: Predicted Electron Ionization Mass Spectrometry (EI-MS) Analysis

Electron Ionization (EI) is a hard ionization technique that imparts significant energy into the analyte molecule, leading to characteristic and reproducible fragmentation patterns that are invaluable for structural elucidation.[1] The fragmentation of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** is predicted to be governed by the interplay of its four key structural features: the aromatic ring, the aldehyde group, the hydroxyl group, and the chlorine and methyl substituents.

Molecular Ion and Isotopic Pattern

The molecular formula of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** is $C_8H_7ClO_2$. [2] Its monoisotopic mass is approximately 170.01 Da. A key feature in the mass spectrum of a chlorinated compound is the presence of a distinct isotopic pattern for any chlorine-containing fragment.[3] Chlorine has two stable isotopes, ^{35}Cl and ^{37}Cl , with a natural abundance ratio of approximately 3:1.[3] Consequently, the molecular ion ($M^{+ \cdot}$) will appear as a pair of peaks:

- $M^{+ \cdot}$ peak: at m/z 170, corresponding to the molecule containing the ^{35}Cl isotope.
- $[M+2]^{+ \cdot}$ peak: at m/z 172, corresponding to the molecule containing the ^{37}Cl isotope.

The relative intensity of the $M^{+ \cdot}$ peak to the $[M+2]^{+ \cdot}$ peak will be approximately 3:1, which is a definitive indicator of the presence of a single chlorine atom in the ion.[3]

Predicted Fragmentation Pathways

The fragmentation of the molecular ion is expected to proceed through several competing pathways, driven by the stability of the resulting fragment ions and neutral losses.

- α -Cleavage of the Aldehyde Group: Aromatic aldehydes commonly undergo α -cleavage at the carbonyl group.[4][5]
 - Loss of a Hydrogen Radical ($H\cdot$): This is a very common fragmentation for aromatic aldehydes, leading to the formation of a stable acylium ion at $[M-1]^+$. [5]

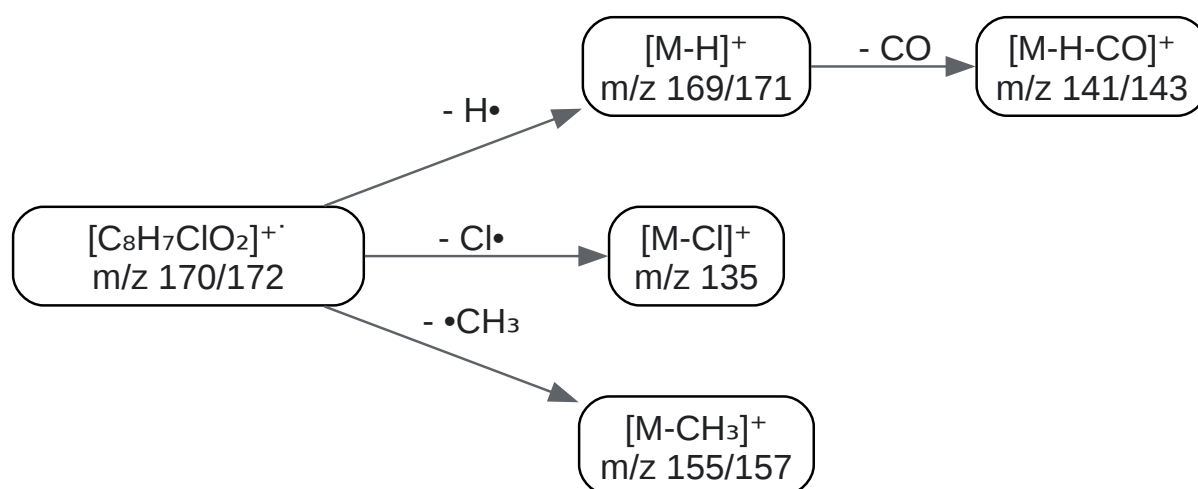
- Loss of a Formyl Radical ($\bullet\text{CHO}$): This results in the loss of 29 Da, leading to the $[\text{M}-29]^+$ ion.
- Loss of Carbon Monoxide (CO): Following the initial loss of a hydrogen radical, the resulting acylium ion ($[\text{M}-1]^+$) can lose a molecule of carbon monoxide (28 Da) to form a resonance-stabilized cation. This is a characteristic fragmentation of benzoyl-type cations.
- Cleavage of Ring Substituents:
 - Loss of a Chlorine Radical ($\text{Cl}\bullet$): Cleavage of the C-Cl bond can lead to the formation of an ion at $[\text{M}-35]^+$ and $[\text{M}-37]^+$.
 - Loss of a Methyl Radical ($\bullet\text{CH}_3$): Loss of the methyl group from the aromatic ring would result in an ion at $[\text{M}-15]^+$.

The interplay of these fragmentation pathways will generate a series of characteristic ions, which are summarized in the table below.

Data Presentation: Predicted Mass Spectrum of 4-Chloro-2-hydroxy-3-methylbenzaldehyde

Predicted m/z	Proposed Fragment Ion	Neutral Loss	Comments
170/172	$[\text{C}_8\text{H}_7^{35}\text{ClO}_2]^{+\cdot} / [\text{C}_8\text{H}_7^{37}\text{ClO}_2]^{+\cdot}$	-	Molecular ion ($\text{M}^{+\cdot}$) with a characteristic 3:1 isotopic ratio.
169/171	$[\text{C}_8\text{H}_6^{35}\text{ClO}_2]^+ / [\text{C}_8\text{H}_6^{37}\text{ClO}_2]^+$	$\text{H}\cdot$	Loss of a hydrogen radical from the aldehyde group to form an acylium ion.
141/143	$[\text{C}_8\text{H}_6^{35}\text{ClO}]^+ / [\text{C}_8\text{H}_6^{37}\text{ClO}]^+$	$\text{H}\cdot, \text{CO}$	Subsequent loss of CO from the $[\text{M}-1]^+$ ion.
135	$[\text{C}_8\text{H}_7\text{O}_2]^+$	$\text{Cl}\cdot$	Loss of a chlorine radical from the molecular ion.
155/157	$[\text{C}_7\text{H}_4^{35}\text{ClO}_2]^{+\cdot} / [\text{C}_7\text{H}_4^{37}\text{ClO}_2]^{+\cdot}$	$\text{CH}_3\cdot$	Loss of a methyl radical from the molecular ion.
111	$[\text{C}_7\text{H}_4\text{O}]^{+\cdot}$	$\text{Cl}\cdot, \text{CO}$	Loss of chlorine and then carbon monoxide.

Visualization: Predicted Fragmentation Pathway



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Caption: Predicted EI-MS fragmentation of **4-Chloro-2-hydroxy-3-methylbenzaldehyde**.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Dissolve 1 mg of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** in 1 mL of a volatile solvent such as dichloromethane or methanol.
- Instrumentation: Utilize a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 15 °C/min, and hold for 5 minutes.

- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-400.

Part 2: Comparative Analysis with Other Spectroscopic Techniques

While mass spectrometry provides invaluable information about the molecular weight and fragmentation of a molecule, a comprehensive structural elucidation relies on the synergistic use of multiple spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

- ^1H NMR: The proton NMR spectrum would be expected to show distinct signals for the aldehydic proton, the hydroxyl proton, the aromatic protons, and the methyl protons. The chemical shifts and coupling patterns of the aromatic protons would be crucial for confirming the substitution pattern on the benzene ring.
- ^{13}C NMR: The carbon NMR spectrum would confirm the number of unique carbon environments, with characteristic signals for the carbonyl carbon, the aromatic carbons (including those bonded to the hydroxyl, chloro, and methyl groups), and the methyl carbon.

Data Presentation: Predicted NMR Data (in CDCl_3)

Technique	Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment
^1H NMR	~9.8	Singlet	Aldehydic H (-CHO)
	~11.0	Singlet (broad)	Hydroxyl H (-OH)
	~7.4	Doublet	Aromatic H (ortho to -CHO)
	~6.9	Doublet	Aromatic H (meta to -CHO)
	~2.3	Singlet	Methyl H (-CH ₃)
^{13}C NMR	~195	Singlet	Carbonyl C (C=O)
	~160	Singlet	Aromatic C-OH
	~135	Singlet	Aromatic C-Cl
	~130	Singlet	Aromatic C-CHO
	~125	Singlet	Aromatic C-CH ₃
	~120, ~118	Doublets	Aromatic C-H
	~16	Quartet	Methyl C (-CH ₃)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation at specific vibrational frequencies.^[4]

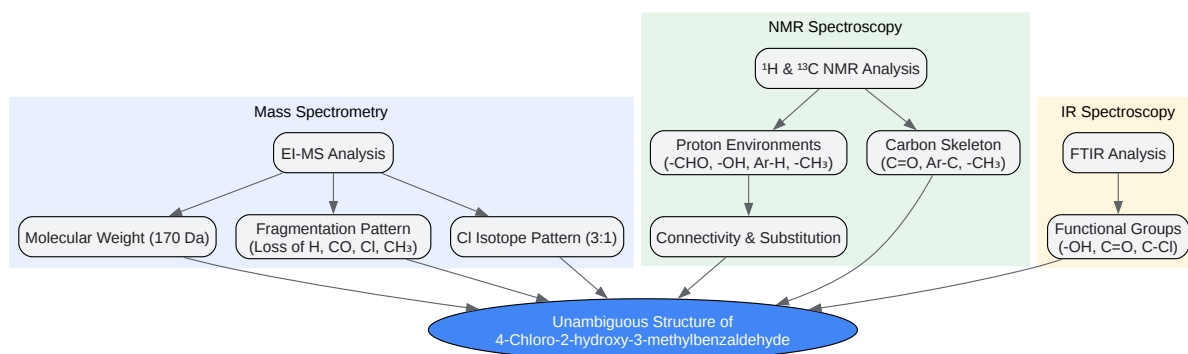
Data Presentation: Predicted IR Absorption Bands

Predicted Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3400-3200 (broad)	O-H stretch	Hydroxyl
~3050	C-H stretch	Aromatic
~2920	C-H stretch	Methyl
2850, 2750	C-H stretch	Aldehyde (Fermi doublet)
~1680	C=O stretch	Aldehyde (conjugated)
~1600, ~1470	C=C stretch	Aromatic ring
~1100	C-O stretch	Phenolic
~800	C-Cl stretch	Aryl chloride

Part 3: Integrated Spectroscopic Workflow and Conclusion

The most robust approach to structural elucidation involves the integration of data from multiple analytical techniques.

Visualization: Integrated Workflow for Structural Elucidation



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Caption: Integrated workflow for the structural elucidation of the target compound.

Conclusion

The predicted mass spectrometry fragmentation of **4-Chloro-2-hydroxy-3-methylbenzaldehyde** provides a wealth of structural information, from its molecular weight and elemental composition (specifically the presence of chlorine) to the nature of its functional groups through characteristic fragmentation pathways. However, for unequivocal structure confirmation, this data should be used in concert with NMR and IR spectroscopy. NMR spectroscopy provides the detailed carbon-hydrogen framework and connectivity, while IR spectroscopy confirms the presence of key functional groups. Together, these three techniques form a powerful and self-validating system for the structural analysis of organic molecules, which is an indispensable capability in modern chemical research and development.

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